

An In-depth Technical Guide to the Physical Properties of Cumylamine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cumylamine

Cat. No.: B032423

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Introduction

Cumylamine, systematically known as 2-phenylpropan-2-amine, is an organic compound with the chemical formula $C_9H_{13}N$.^{[1][2][3]} It is a primary amine featuring a cumyl group (an isopropyl-substituted phenyl ring) attached to the nitrogen atom. This structure imparts specific physical and chemical characteristics that make it a significant intermediate in various organic syntheses, including the preparation of pharmaceuticals and agrochemicals.^{[4][5]} For researchers, scientists, and professionals in drug development, a comprehensive understanding of its physical properties is crucial for safe handling, process optimization, and predicting its behavior in various chemical environments.

This technical guide provides a detailed overview of the core physical properties of **Cumylamine**, supplemented with generalized experimental protocols for their determination, aimed at a scientific audience.

Physical Properties of Cumylamine

The key physical characteristics of **Cumylamine** are summarized in the table below for easy reference and comparison. The data has been compiled from various chemical databases and literature sources.

Property	Value	Unit
Molecular Formula	C ₉ H ₁₃ N	
Molecular Weight	135.21	g/mol
Appearance	Colorless to Light yellow clear liquid/oil	
Boiling Point	196.5 - 197	°C
Melting Point	116 (estimate) to 131	°C
Density	0.94	g/cm ³
Refractive Index	1.520	
Flash Point	84 - 197	°C
Water Solubility	Insoluble	
Solubility in Other Solvents	Chloroform, Methanol	
pKa (predicted)	9.36 ± 0.10	

Detailed Discussion of Physical Properties

Molecular Identity and Appearance

Cumylamine is a clear, colorless to light orange or yellow liquid, often described as an oil.^{[2][6][7]} Its molecular structure consists of a phenyl ring attached to a tertiary carbon which is also bonded to two methyl groups and a primary amine group.

Thermal Properties

The boiling point of **Cumylamine** is consistently reported as 197 °C at atmospheric pressure.^{[1][2][5][6][8]} There is some variability in the reported melting point, with some sources providing an estimated value of 116 °C, while others list a range of 129-131 °C.^{[1][3][5][9]} This variation could be attributed to differences in experimental methods or sample purity.

Density and Refractive Index

The density of **Cumylamine** is approximately 0.94 g/cm³, which is slightly less than that of water.^{[1][2][8]} Its refractive index, a measure of how light propagates through the substance, is reported to be 1.520.^{[1][2][8]}

Flammability

The flash point of **Cumylamine** has been noted with a significant range, from 84 °C to as high as 197 °C.^{[6][7][9]} The flash point is the lowest temperature at which the liquid can vaporize to form an ignitable mixture in air.

Solubility

Cumylamine is insoluble in water, a characteristic attributed to its large nonpolar hydrocarbon structure.^{[2][4][5][8][9]} However, it is soluble in organic solvents such as chloroform and methanol.^{[2][5][8]} As a basic amine, it readily reacts with acids to form water-soluble ammonium salts.^[5]

Acidity/Basicity

The predicted pKa of **Cumylamine**'s conjugate acid is 9.36, which is indicative of a moderately basic compound, typical for a primary amine.^{[2][4][5][8]}

Experimental Protocols

The following sections outline generalized methodologies for determining the key physical properties of a liquid amine like **Cumylamine**. These protocols are intended as a guide for laboratory professionals.

Boiling Point Determination

The boiling point of a liquid can be ascertained using either a simple distillation setup or a micro-boiling point method, the latter being suitable for small sample volumes.^{[10][11][12][13]}

Simple Distillation Method:

- Place approximately 5 mL of the liquid sample into a round-bottom flask, adding a few boiling chips to ensure smooth boiling.

- Assemble a simple distillation apparatus, ensuring the thermometer bulb is positioned just below the side arm leading to the condenser to accurately measure the vapor temperature.
[\[10\]](#)
- Gently heat the flask. The temperature will rise and then stabilize as the liquid begins to distill.
- Record the stable temperature at which the vapor is condensing as the boiling point.

Density Determination

Density can be accurately measured using a vibrating tube densimeter or a pycnometer.[\[2\]](#)[\[6\]](#)
[\[7\]](#)[\[9\]](#)

Pycnometer Method:

- Weigh a clean, dry pycnometer of a known volume.
- Fill the pycnometer with the **Cumylamine** sample, ensuring no air bubbles are trapped.
- Weigh the filled pycnometer and record the temperature of the liquid.
- Calculate the density by dividing the mass of the liquid (weight of filled pycnometer minus weight of empty pycnometer) by the known volume of the pycnometer.

Solubility Assessment

The solubility of **Cumylamine** in various solvents is determined through direct observation.[\[1\]](#)
[\[5\]](#)[\[14\]](#)[\[15\]](#)

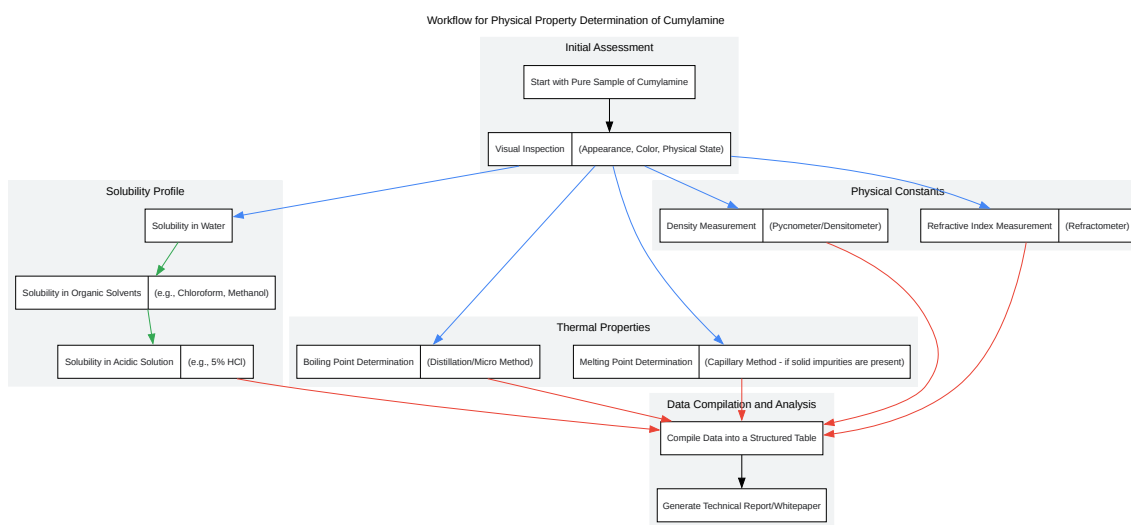
Procedure:

- Add a small, measured amount of **Cumylamine** (e.g., 5 drops) to a test tube.[\[1\]](#)
- Add approximately 2 mL of the desired solvent (e.g., water, methanol, 5% HCl).[\[1\]](#)
- Vigorously agitate the mixture.

- Observe the resulting mixture. A single, clear phase indicates solubility, while the presence of two distinct layers signifies insolubility. The formation of a single phase in 5% HCl would indicate the formation of a water-soluble amine salt.[\[15\]](#)

Visualizations

The following diagram illustrates a generalized workflow for the experimental characterization of the physical properties of a chemical substance such as **Cumylamine**.



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Caption: A logical workflow for the experimental determination of **Cumylamine**'s physical properties.

Conclusion

The physical properties of **Cumylamine** are well-documented, providing a robust dataset for its use in scientific and industrial applications. Its characteristics as a liquid with a high boiling point, specific density, and defined solubility profile are fundamental to its role as a chemical intermediate. The standardized protocols outlined in this guide offer a reliable framework for the verification of these properties, ensuring consistent and safe handling in a laboratory setting. A thorough grasp of these physical attributes is indispensable for any professional engaged in the synthesis and development of novel chemical entities involving **Cumylamine**.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Cumylamine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b032423#what-are-the-physical-properties-of-cumylamine]

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